

# Safe handling and storage procedures for crotonaldehyde.

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## Compound of Interest

Compound Name: 1,3-Butadienal

Cat. No.: B15146362

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## Crotonaldehyde: Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of crotonaldehyde.

## Troubleshooting Guides & FAQs

This section addresses specific issues you may encounter during your experiments with crotonaldehyde in a question-and-answer format.

### Storage & Handling FAQs

- What are the ideal storage conditions for crotonaldehyde? Crotonaldehyde should be stored in a cool, dry, well-ventilated area in tightly sealed containers.<sup>[1]</sup> The recommended storage temperature is between 2-8°C (36-46°F).<sup>[2][3]</sup> It should be stored away from light, heat, and sources of ignition.<sup>[2][4][5][6]</sup> The storage area should be fireproof.<sup>[7]</sup>
- What materials are incompatible with crotonaldehyde? Crotonaldehyde is incompatible with strong oxidizing agents (like perchlorates, peroxides, and nitrates), nitric acid, strong bases (like sodium hydroxide), caustics, ammonia, organic amines, and mineral acids.<sup>[1][4][8][9]</sup> It can also react violently with 1,3-butadiene.<sup>[10]</sup> Contact with these materials can cause violent polymerization.<sup>[4]</sup> It also attacks plastics and rubber.<sup>[4][11]</sup>

- My crotonaldehyde has turned yellow. Is it still usable? A pale yellow color indicates that the crotonaldehyde has been exposed to air or light and may have begun to oxidize or polymerize.[\[1\]](#)[\[12\]](#) It is recommended to check for the presence of peroxides before using discolored crotonaldehyde, especially before distillation.[\[7\]](#) If peroxides are present, they must be eliminated.
- Can I work with crotonaldehyde on an open bench? No. All work with crotonaldehyde should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[2\]](#)[\[4\]](#)

### Safety & Emergency FAQs

- What are the primary hazards associated with crotonaldehyde? Crotonaldehyde is a highly flammable liquid and vapor.[\[1\]](#)[\[4\]](#)[\[11\]](#) It is toxic if swallowed, fatal in contact with skin, and fatal if inhaled.[\[7\]](#)[\[13\]](#) It causes severe skin and eye irritation and can cause respiratory irritation.[\[7\]](#)[\[14\]](#) It is also suspected of causing genetic defects and may cause cancer.[\[4\]](#)[\[7\]](#)
- What personal protective equipment (PPE) is required when handling crotonaldehyde? Appropriate PPE includes chemical-resistant gloves (Butyl Rubber is recommended), protective clothing, and indirect-vent, impact and splash-resistant goggles with a face shield.[\[4\]](#) Respiratory protection, such as a NIOSH-approved full-facepiece respirator with an organic vapor cartridge, is necessary when ventilation is inadequate or when there is a potential for exposure above the recommended limits.[\[4\]](#)
- What should I do in case of a crotonaldehyde spill? In the event of a spill, immediately evacuate the area and eliminate all ignition sources.[\[4\]](#) Wear appropriate PPE, including respiratory protection.[\[10\]](#) For small spills, absorb the material with earth, sand, or another non-combustible material and place it in a sealed container for disposal.[\[15\]](#) Do not use sawdust or other combustible absorbents.[\[7\]](#) Ventilate the area and wash the spill site after cleanup is complete.[\[4\]](#)
- What are the first aid procedures for crotonaldehyde exposure?
  - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[16\]](#)[\[17\]](#)

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with large amounts of soap and water for at least 15 minutes. Seek immediate medical attention.[\[4\]](#)[\[7\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[7\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give one or two glasses of water to drink. Seek immediate medical attention.[\[7\]](#)[\[16\]](#)

## Quantitative Data

The following tables summarize key quantitative data for crotonaldehyde.

### Physical and Chemical Properties

Property	Value
Molecular Formula	C4H6O
Molecular Weight	70.09 g/mol <a href="#">[6]</a> <a href="#">[14]</a>
Boiling Point	102.2°C (216°F) <a href="#">[14]</a> <a href="#">[16]</a>
Melting Point	-76°C (-104.8°F) <a href="#">[14]</a>
Flash Point	13°C (55°F) <a href="#">[14]</a> <a href="#">[18]</a>
Vapor Pressure	19 mmHg at 20°C <a href="#">[8]</a> <a href="#">[18]</a>
Vapor Density	2.41 (Air = 1) <a href="#">[12]</a> <a href="#">[18]</a>
Solubility in Water	181 g/L at 20°C <a href="#">[14]</a>

### Exposure Limits

Organization	Limit
OSHA (PEL)	2 ppm (8-hour TWA)[1][4]
NIOSH (REL)	2 ppm (10-hour TWA)[4][8]
ACGIH (TLV)	0.3 ppm (Ceiling)[4]

#### Flammability Limits

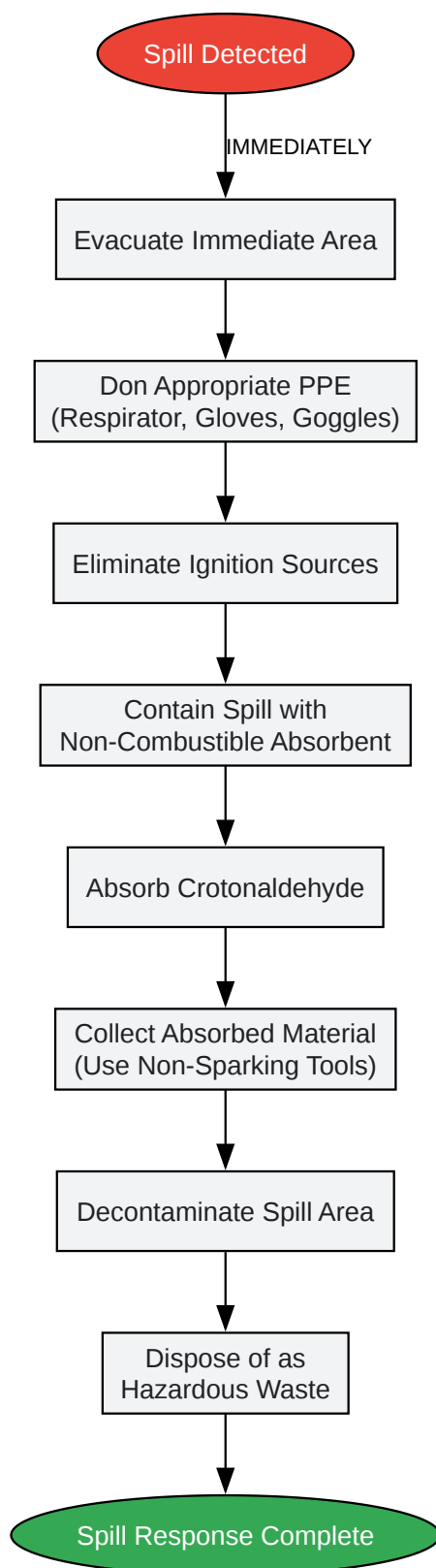
Limit	Value
Lower Explosive Limit (LEL)	2.1%[8]
Upper Explosive Limit (UEL)	15.5%[8][18]

## Experimental Protocols

### Protocol for Neutralization and Disposal of Small Spills

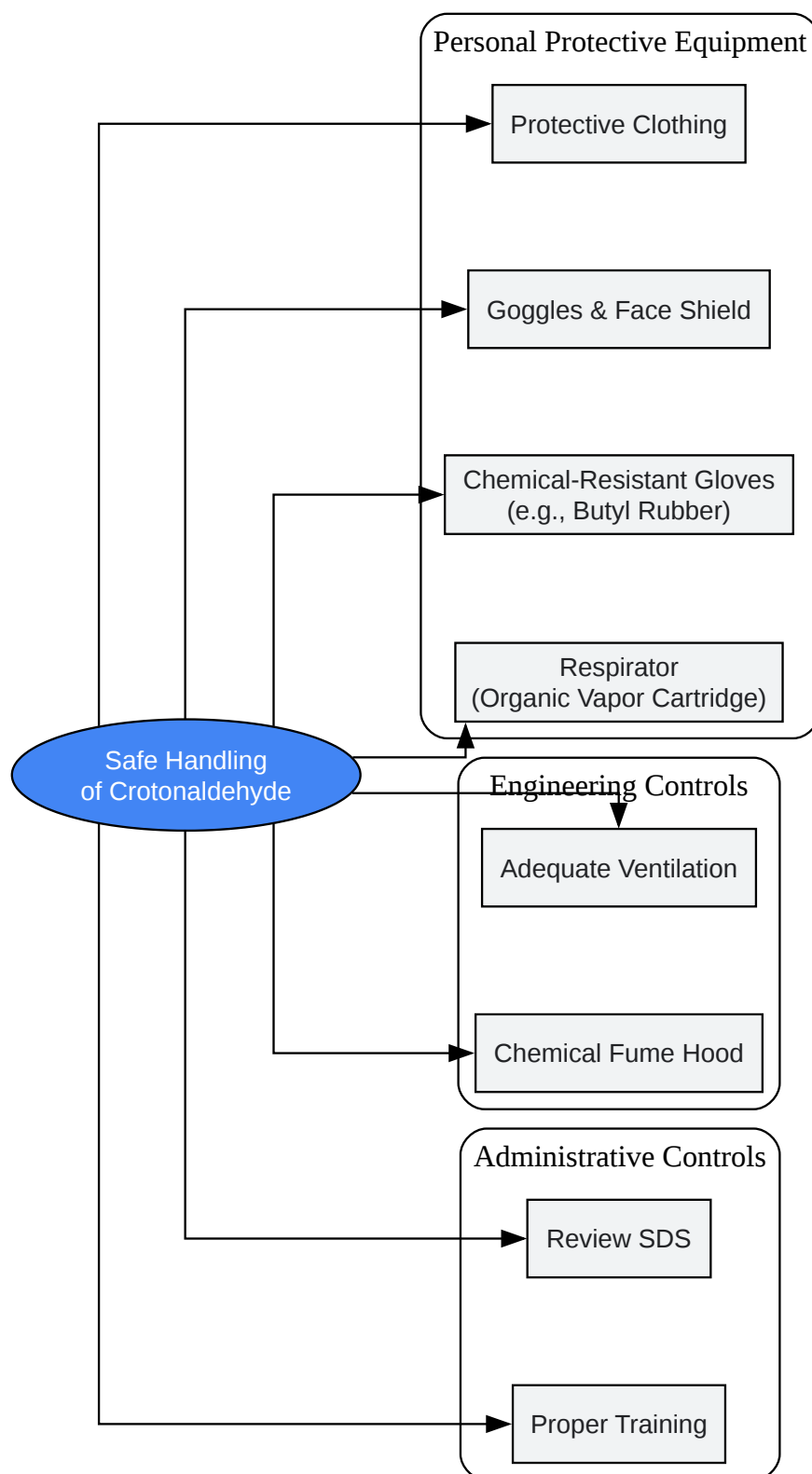
- Preparation: Ensure all necessary PPE is worn, including respiratory protection, chemical-resistant gloves, and eye/face protection. Have an appropriate spill kit with a non-combustible absorbent material (e.g., sand, activated charcoal) readily available.[4][15]
- Containment: For small liquid spills, create a dike around the spill using the absorbent material to prevent it from spreading.
- Absorption: Slowly and carefully cover the spill with the absorbent material.[4][7]
- Collection: Once the crotonaldehyde is fully absorbed, use non-sparking tools to collect the material and place it into a labeled, sealable, non-plastic container for hazardous waste.[7][15]
- Decontamination: Decontaminate the spill area by washing it with soap and water. Collect the cleaning materials and also place them in the hazardous waste container.
- Disposal: Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.

## Visualizations



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Caption: Workflow for responding to a crotonaldehyde spill.



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Caption: Key precautions for handling crotonaldehyde.

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